

Technical Guide: Physicochemical Properties of Z,Z-Dienestrol-d6

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Compound of Interest

Compound Name: Z,Z-Dienestrol-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical and chemical properties of **Z,Z-Dienestrol-d6**, a deuterated form of the synthetic estrogen Z,Z-Dienestrol. This document is intended to support research and development activities by consolidating key data on the substance's appearance and physicochemical characteristics.

Physical State and Appearance

Z,Z-Dienestrol-d6 is typically supplied as a pure substance, described as "neat," indicating it is provided without any solvents or diluents.^[1] Based on information available for its non-deuterated counterpart and its isomers, **Z,Z-Dienestrol-d6** is a solid at room temperature. The appearance is expected to be a crystalline solid, likely in the form of a powder or needles, with a color ranging from white to off-white. This is consistent with the described appearance of Dienestrol, which is reported as a white to off-white crystalline powder or as minute needles. While one of its isomers, E,E-Dienestrol-d6, has been described as light beige to brown, the common appearance for Dienestrol compounds is in the white to off-white range.

Physicochemical Data

The following table summarizes the key quantitative data for **Z,Z-Dienestrol-d6**.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ D ₆ O ₂	MedChem Express, CymitQuimica
Molecular Weight	272.37 g/mol	MedChem Express, CymitQuimica
CAS Number	91297-99-3	MedChem Express
Physical State	Solid	Inferred from Dienestrol MSDS
Appearance	White to Off-White Crystalline Solid	Inferred from Dienestrol data
Color/Form (Supplier)	Neat	CymitQuimica[1]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Z,Z-Dienestrol-d6** are proprietary to the manufacturers. However, standard analytical techniques would be employed to confirm its identity and purity.

3.1. Identity Confirmation

- **Mass Spectrometry (MS):** To confirm the molecular weight and isotopic enrichment. The presence of the deuterated molecule would be confirmed by a molecular ion peak corresponding to its calculated molecular weight of approximately 272.37.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR would be used to confirm the chemical structure. The deuterium substitution would be evident by the absence of signals at the corresponding positions in the ¹H NMR spectrum compared to the non-deuterated standard.

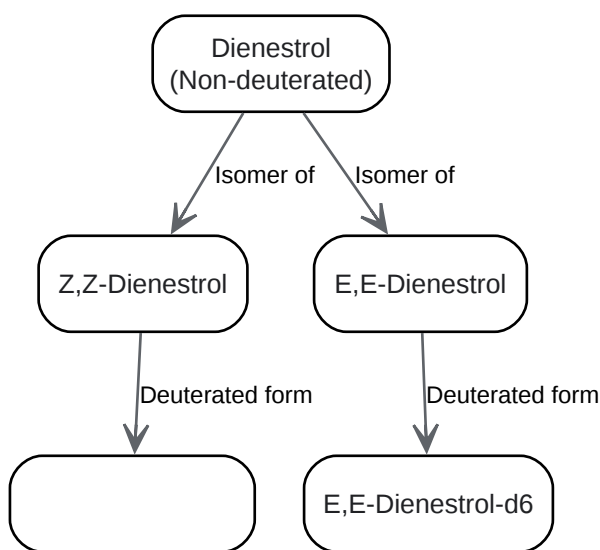
3.2. Purity Assessment

- **High-Performance Liquid Chromatography (HPLC):** To determine the purity of the compound by separating it from any impurities.

- Gas Chromatography-Mass Spectrometry (GC-MS): Can also be used for purity assessment and to confirm the identity of the compound.

Logical Relationship of Dienestrol Isomers

The following diagram illustrates the relationship between Dienestrol and its deuterated isomers.



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Dienestrol and its deuterated isomers.

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References

- 1. Z,Z-Dienestrol-D6 | CymitQuimica [cymitquimica.com]
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